Using (2,6-Dimethyl-3-nitrophenyl)methanol as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*(2,6-Dimethyl-3-nitrophenyl)methanol*
CAS No.:	*82617-29-6*
Cat. No.:	*B3025556*

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Application Note: **(2,6-Dimethyl-3-nitrophenyl)methanol** as a Pharmaceutical Intermediate

Executive Summary

(2,6-Dimethyl-3-nitrophenyl)methanol (CAS 82617-29-6) is a specialized aromatic building block characterized by a sterically congested 2,6-dimethyl substitution pattern and an electron-withdrawing nitro group.[1] This unique scaffold is increasingly utilized in the synthesis of Tyrosine Kinase Inhibitors (TKIs) and atropisomeric pharmaceuticals. Its structural rigidity, provided by the ortho-methyl groups, restricts bond rotation, making it a critical intermediate for designing drugs with high selectivity for ATP-binding pockets in kinases such as Src, Abl, and c-Met.[1]

This guide outlines the technical protocols for the synthesis, quality control, and downstream application of this intermediate, focusing on its conversion into (2,6-dimethyl-3-aminophenyl)methanol—a "privileged structure" in medicinal chemistry.[1]

Chemical Profile & Significance

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Property	Specification
IUPAC Name	(2,6-Dimethyl-3-nitrophenyl)methanol
CAS Number	82617-29-6
Molecular Formula	$C_9H_{11}NO_3$
Molecular Weight	181.19 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	86.5°C – 88.5°C
Solubility	Soluble in THF, DCM, Methanol; Sparingly soluble in Water
Key Structural Feature	2,6-Dimethyl "Clamps": Induce orthogonality in biaryl systems (atropisomerism).[1][2][3]

Medicinal Chemistry Utility:

- Conformational Lock: The 2,6-dimethyl groups create steric hindrance that forces the aromatic ring out of planarity when coupled to heterocycles. This mimics the bio-active conformation required for many kinase inhibitors (e.g., Dasatinib analogs).
- Electronic Modulation: The 3-nitro group serves as a "masked" amine.[1] Post-coupling reduction allows for the introduction of solubilizing groups or hydrogen-bond donors (ureas/amides) late in the synthetic sequence.[1]

Synthetic Protocol: Preparation from 2,6-Dimethyl-3-nitrobenzoic Acid

Objective: Selective reduction of the carboxylic acid to the benzyl alcohol without affecting the nitro group.

Reagents:

- Precursor: 2,6-Dimethyl-3-nitrobenzoic acid (CAS 6307-70-6)[1]

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- Reductant: Borane-Tetrahydrofuran Complex (BH_3[1]·THF), 1.0 M solution
- Solvent: Anhydrous Tetrahydrofuran (THF)[1]
- Quench: Methanol, 1M HCl

Step-by-Step Methodology:

- Setup: Flame-dry a 1L three-necked round-bottom flask equipped with a magnetic stir bar, reflux condenser, and pressure-equalizing addition funnel. Purge with Argon.
- Dissolution: Charge the flask with 2,6-Dimethyl-3-nitrobenzoic acid (60.2 g, 0.308 mol) and anhydrous THF (350 mL). Stir until fully dissolved.
- Reduction: Cool the solution to 0°C. Slowly add BH_3·THF (1.0 M, 463 mL, 1.5 eq) dropwise via the addition funnel over 60 minutes. Caution: Exothermic reaction; evolution of hydrogen gas.
- Reflux: Once addition is complete, warm the reaction to room temperature, then heat to 60°C (gentle reflux) for 18 hours. Monitor by TLC (50% EtOAc/Hexanes) or HPLC.[1]
- Quench: Cool to 0°C. Carefully add Methanol (50 mL) dropwise to destroy excess borane. Note: Vigorous bubbling will occur. Follow with water (20 mL).[1]
- Workup: Concentrate the mixture under reduced pressure to remove THF. Dissolve the residue in Dichloromethane (DCM, 500 mL).
- Purification: Wash the organic phase with 1M NaOH (2 x 100 mL) to remove unreacted acid, followed by Brine (100 mL). Dry over anhydrous $MgSO_4$, filter, and concentrate.
- Crystallization: Recrystallize the crude solid from EtOAc/Hexanes to yield the title compound.

Expected Yield: 85–90% (approx. 51 g).

Downstream Application: Synthesis of Kinase Inhibitor Scaffolds

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The primary pharmaceutical application involves converting the alcohol to a leaving group (chloride/bromide) or reducing the nitro group to an amine.

Workflow Diagram (Graphviz)

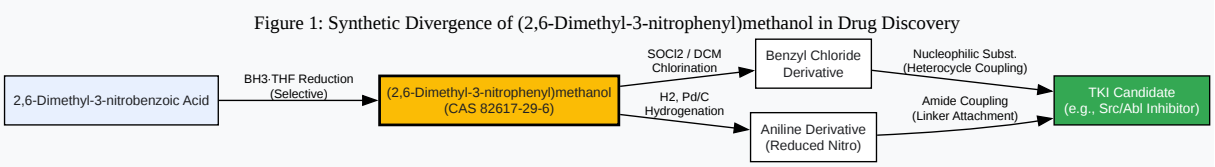

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Figure 1: Synthetic Divergence of **(2,6-Dimethyl-3-nitrophenyl)methanol** in Drug Discovery

Protocol A: Chlorination (Benzyl Chloride Formation)

Use Case: Attaching the ring to a nitrogen heterocycle (e.g., Pyrrolo[2,3-d]pyrimidine).[1]

- Dissolve the alcohol (1 eq) in DCM.
- Add Thionyl Chloride (1.2 eq) and a catalytic amount of DMF at 0°C.
- Stir at Room Temperature for 2 hours.
- Evaporate volatiles to obtain 2,6-dimethyl-3-nitrobenzyl chloride.[1]

Protocol B: Nitro Reduction (Aniline Formation)

Use Case: Creating the "head" group for urea-based kinase inhibitors.[1]

- Dissolve the alcohol in Methanol.
- Add 10% Pd/C (5 wt%) and hydrogenate at 30 psi H_2 for 4 hours.
- Filter through Celite.

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- Product: (3-amino-2,6-dimethylphenyl)methanol. Note: This amine is oxidation-sensitive; store under Argon.[1]

Quality Control & Analytical Standards

To ensure pharmaceutical grade (GMP) compliance, the following analytical parameters must be met.

Test	Method	Acceptance Criteria
Assay	HPLC (C18, ACN/H_2O gradient)	≥ 98.0%
Identification	^{1}H-NMR (400 MHz, DMSO-d_6)	Confirms structure; No THF peak.[1]
Water Content	Karl Fischer (KF)	≤ 0.5%
Residual Boron	ICP-MS	≤ 10 ppm
Related Substances	HPLC	Dimer impurity ≤ 0.15%

^{1}H-NMR Reference Data (DMSO-d_6):

- Aromatic: δ 7.65 (d, 1H), 7.30 (d, 1H) — AB system characteristic of 2,3,6-substitution.
- Benzylic: δ 4.55 (s, 2H, -CH_2OH).[1]
- Methyls: δ 2.45 (s, 3H), 2.30 (s, 3H) — Distinct singlets due to asymmetry caused by the nitro group.

Safety & Handling

- Nitro Compounds: While this intermediate is stable, nitro-aromatics can be energetic.[1] Avoid heating dry solids above 150°C.
- Borane Residues: Ensure complete quenching of the reduction reaction before workup to prevent evolution of diborane gas or rapid hydrogen release.

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- Toxicology: Treat as a potential skin sensitizer and irritant. Use full PPE (gloves, goggles, fume hood).

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